

Technical Guide: Solubility of 2-Fluorobenzoic Acid-d4 in Organic Solvents

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Compound of Interest

Compound Name: 2-Fluorobenzoic Acid-d4

Cat. No.: B589444

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Fluorobenzoic Acid-d4**. Due to the limited availability of specific quantitative data for the deuterated form, this guide also includes data for the non-deuterated analogue, 2-Fluorobenzoic Acid, as a close proxy. The solubility of deuterated compounds is generally very similar to their non-deuterated counterparts.

Introduction

2-Fluorobenzoic Acid-d4 is the deuterated form of 2-Fluorobenzoic Acid, an aromatic organic compound. It is utilized as an internal standard in isotope dilution mass spectrometry for the accurate quantification of 2-Fluorobenzoic Acid in complex matrices. Understanding its solubility in various organic solvents is critical for its effective use in analytical and research applications, particularly in drug development and metabolism studies.

Physicochemical Properties

Property	Value
Chemical Formula	C ₇ HD ₄ FO ₂
Molecular Weight	144.14 g/mol
Appearance	White to light yellow crystalline powder[1]
Melting Point	122-125 °C (for non-deuterated form)[1][2]

Qualitative Solubility of 2-Fluorobenzoic Acid-d4

Qualitative data indicates that **2-Fluorobenzoic Acid-d4** is soluble in the following organic solvents. However, specific quantitative values are not readily available in the published literature.

- Chloroform
- Dichloromethane
- Dimethyl Sulfoxide (DMSO)

Quantitative Solubility of 2-Fluorobenzoic Acid (Non-deuterated)

The following table summarizes the quantitative solubility data for the non-deuterated form, 2-Fluorobenzoic Acid, in various organic solvents. This data serves as a reliable estimate for the solubility of its deuterated analogue.

Solvent	Temperature (°C)	Solubility (g/100g Solvent)
Benzene	25	Inquire with supplier
Toluene	25	Inquire with supplier
Ether	25	Soluble[1]
Ketones	25	Soluble[1]
Water	25	Slightly soluble[1]

Note: For many common organic solvents, 2-Fluorobenzoic acid is described as "soluble," but specific quantitative data at various temperatures is not consistently reported in readily accessible literature.^[1] Researchers are advised to determine solubility experimentally for their specific conditions.

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the solubility of an aromatic acid like **2-Fluorobenzoic Acid-d4** in an organic solvent using the isothermal shake-flask method.

Objective: To determine the saturation solubility of **2-Fluorobenzoic Acid-d4** in a specific organic solvent at a controlled temperature.

Materials:

- **2-Fluorobenzoic Acid-d4**
- Selected organic solvent (e.g., Dichloromethane)
- Analytical balance
- Thermostatic shaker bath
- Centrifuge
- Volumetric flasks
- Micropipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector

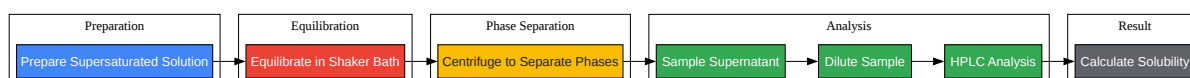
Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of **2-Fluorobenzoic Acid-d4** to a known volume of the organic solvent in several sealed vials.

- **Equilibration:** Place the vials in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C). Shake the vials for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the constant temperature to allow the undissolved solid to settle. Centrifuge the vials to further ensure complete separation of the solid and liquid phases.
- **Sample Withdrawal and Dilution:** Carefully withdraw a known volume of the clear supernatant using a pre-heated or pre-cooled pipette to avoid temperature fluctuations that could cause precipitation or further dissolution. Dilute the withdrawn sample with a known volume of the solvent to a concentration within the calibration range of the analytical method.
- **Quantification:** Analyze the diluted samples using a validated HPLC method to determine the concentration of **2-Fluorobenzoic Acid-d4**.
- **Calculation:** Calculate the solubility from the measured concentration and the dilution factor. The results can be expressed in units such as g/100 mL or mol/L.

Workflow for Solubility Determination

The following diagram illustrates the general workflow for the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of **2-Fluorobenzoic Acid-d4**.

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